

# In-Depth Technical Guide to Boc-3-AMBA: Properties, Synthesis, and Biological Context

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## Compound of Interest

**Compound Name:** 3-(((tert-butoxycarbonyl)amino)methyl)benzoic acid

**Cat. No.:** B051098

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of N-tert-butoxycarbonyl-3-(aminomethyl)benzoic acid (Boc-3-AMBA). The information is intended to support research and development activities in medicinal chemistry, chemical biology, and drug discovery.

## Core Physical and Chemical Properties

Boc-3-AMBA, with the chemical formula  $C_{13}H_{17}NO_4$ , is a derivative of 3-(aminomethyl)benzoic acid where the amino group is protected by a tert-butoxycarbonyl (Boc) group. This protecting group strategy is common in organic synthesis to prevent unwanted side reactions of the amine functionality. While specific experimental data for some properties of Boc-3-AMBA are not widely published, data for its isomers and related compounds, along with computational predictions, provide a solid basis for its characterization.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>4</sub>	---
Molecular Weight	267.28 g/mol	---
Predicted Boiling Point	427.8 ± 38.0 °C	[1]
Predicted Density	1.178 ± 0.06 g/cm <sup>3</sup>	[1]
Melting Point	164-168 °C (for 4-isomer)	[1][2]
Solubility	Soluble in Methanol	[1]
CAS Number	117445-22-4	[3]

## Synthesis and Experimental Protocols

The synthesis of Boc-3-AMBA typically involves the protection of the amino group of 3-(aminomethyl)benzoic acid using di-tert-butyl dicarbonate (Boc<sub>2</sub>O). While a specific protocol for the 3-isomer is not detailed in the available literature, a general and adaptable procedure for the Boc protection of aminobenzoic acids is well-established.

### General Experimental Protocol for Boc Protection of (Aminomethyl)benzoic Acid

This protocol is adapted from the synthesis of the 4-isomer and can be applied to the 3-isomer with minor modifications.

Materials:

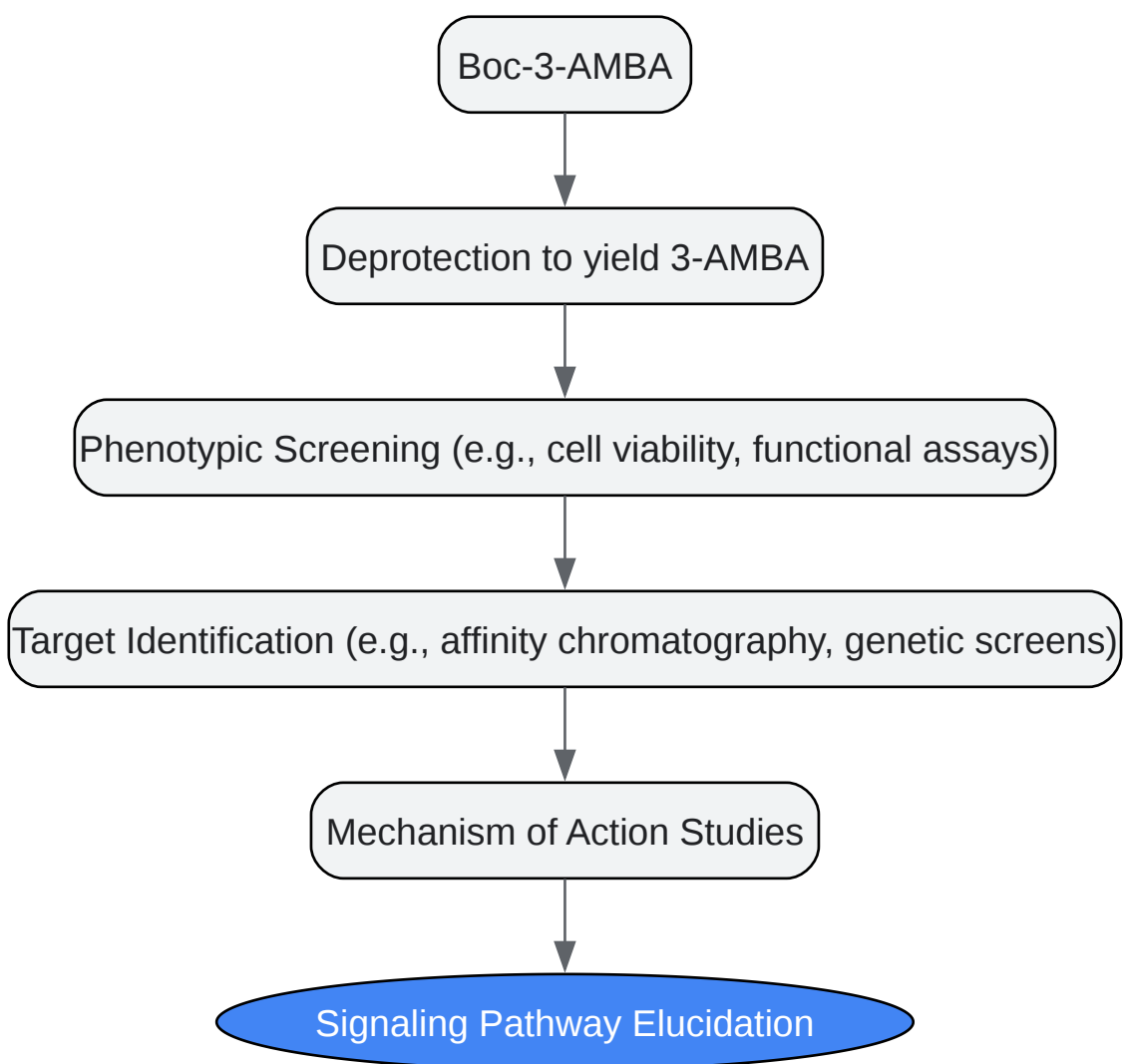
- 3-(Aminomethyl)benzoic acid
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Tetrahydrofuran (THF)
- Deionized water
- Saturated aqueous sodium bicarbonate solution

- 1 M Hydrochloric acid solution

Procedure:

- Dissolve 3-(aminomethyl)benzoic acid in a mixture of tetrahydrofuran and deionized water.
- Stir the solution at room temperature.
- Slowly add di-tert-butyl dicarbonate to the reaction mixture.
- Adjust the pH of the reaction system to approximately 6 by the slow addition of a saturated aqueous sodium bicarbonate solution.
- Continue stirring the reaction mixture for 16 hours at room temperature.
- Upon completion of the reaction, carefully acidify the solution to a pH of approximately 3 with a 1 M hydrochloric acid solution, which should precipitate a white solid.
- Collect the solid product by filtration.
- Wash the collected solid with deionized water.
- Dry the product to afford Boc-3-AMBA as a white solid.

## Experimental Workflow for Boc Protection



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## References

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- 2. 4-[[N-(tert-butyloxycarbonyl)amino]methyl]benzoic acid, CAS No. 33233-67-9 - iChemical [ichemical.com]
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